

An In-depth Technical Guide to Daclatasvir-d6: Structure, Synthesis, and Application

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Compound of Interest

Compound Name: Daclatasvir-d6

Cat. No.: B1146783

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This technical guide provides a comprehensive overview of **Daclatasvir-d6**, a deuterated analog of the direct-acting antiviral agent Daclatasvir. This document details its chemical structure, a representative synthesis of the parent compound, and its primary application as an internal standard in bioanalytical methods.

Introduction to Daclatasvir and Daclatasvir-d6

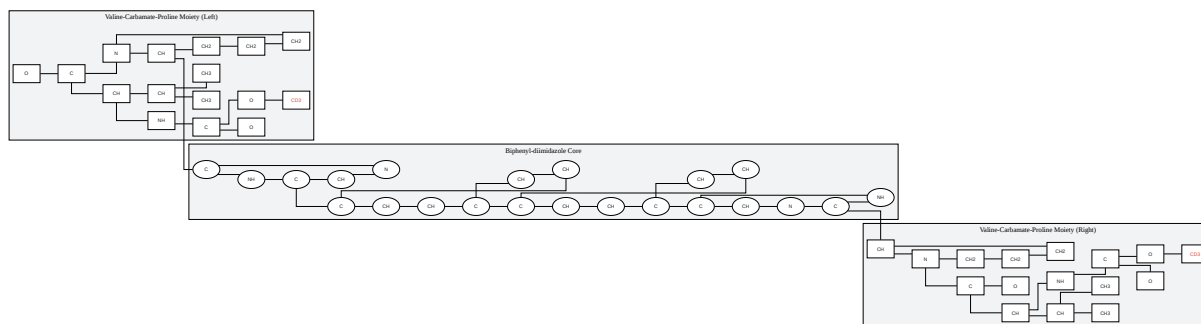
Daclatasvir is a potent inhibitor of the Hepatitis C Virus (HCV) non-structural protein 5A (NS5A), a key protein involved in viral RNA replication and virion assembly.^[1] By binding to the N-terminus of NS5A, Daclatasvir disrupts its function, leading to a significant reduction in HCV replication.^[1] It is used in combination with other antiviral medications for the treatment of chronic HCV infection.

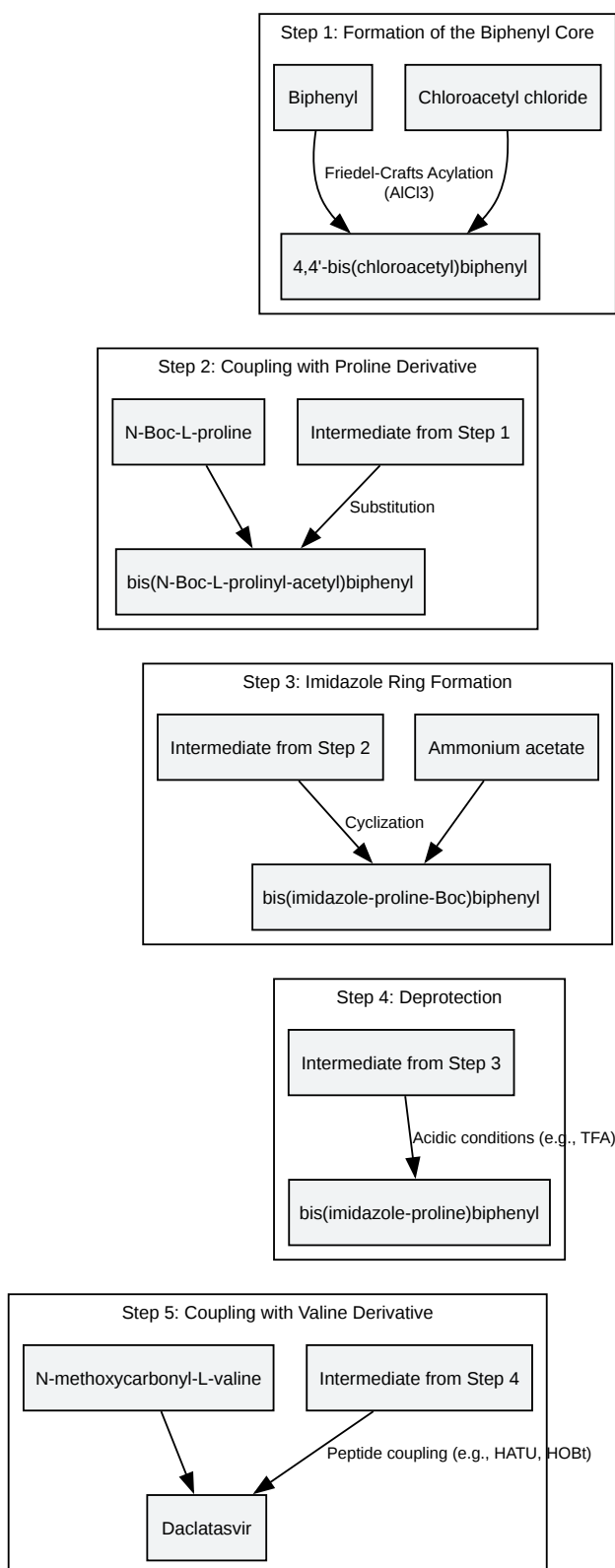
Daclatasvir-d6 is a stable isotope-labeled version of Daclatasvir, where six hydrogen atoms have been replaced with deuterium atoms. This isotopic labeling makes it an ideal internal standard for the quantification of Daclatasvir in biological matrices using mass spectrometry-based methods, such as liquid chromatography-tandem mass spectrometry (LC-MS/MS). The near-identical chemical and physical properties of **Daclatasvir-d6** to the parent drug, combined with its distinct mass, allow for accurate and precise quantification by correcting for variations during sample preparation and analysis.

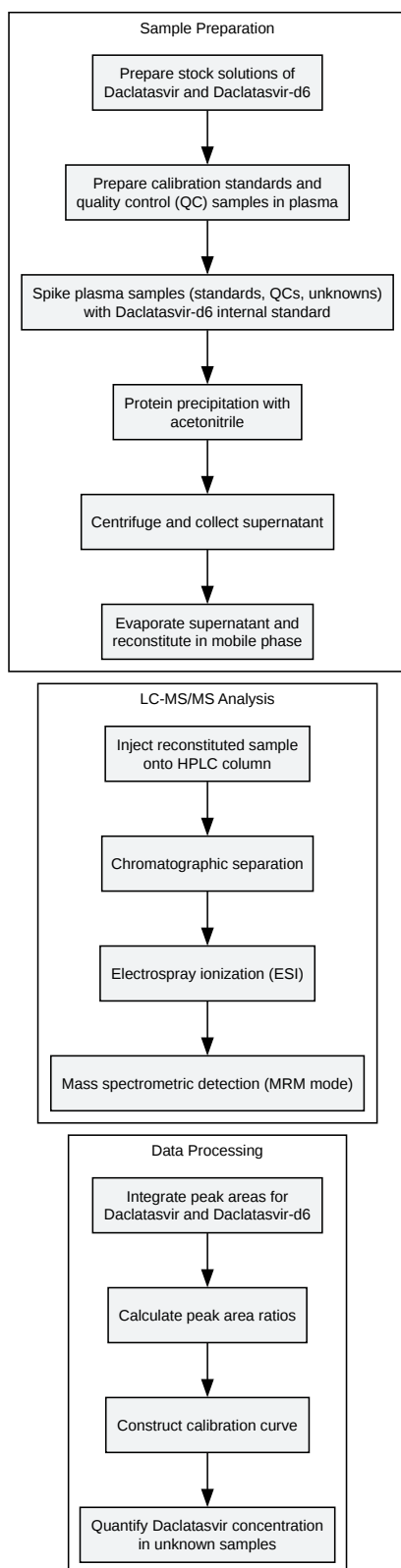
Chemical Structure and Properties

The chemical structure of Daclatasvir is complex, featuring a central biphenyl core linked to two imidazole rings, which are in turn connected to L-proline and N-methoxycarbonyl-L-valine moieties. In **Daclatasvir-d6**, the six deuterium atoms are located on the two methoxycarbonyl groups.

Chemical Structure of Daclatasvir-d6







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References

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